

# commercial suppliers of 5-Bromo-2,4-dimethylbenzoic acid

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## Compound of Interest

Compound Name: 5-Bromo-2,4-dimethylbenzoic acid

Cat. No.: B2718248

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An In-Depth Technical Guide to the Sourcing and Quality Assessment of **5-Bromo-2,4-dimethylbenzoic Acid** for Research and Development

## Introduction

**5-Bromo-2,4-dimethylbenzoic acid** is a key substituted aromatic carboxylic acid that serves as a versatile building block in medicinal chemistry and materials science. Its strategic placement of bromo and methyl groups on the benzoic acid core allows for diverse chemical modifications, making it a valuable starting material in the synthesis of complex molecules. Notably, this compound is integral to the development of novel therapeutics, including kinase inhibitors for autoimmune diseases and potent antimicrobial agents. Given its critical role, ensuring the identity, purity, and quality of **5-Bromo-2,4-dimethylbenzoic acid** is paramount for the reproducibility of experimental results and the success of drug development campaigns.

This guide provides researchers, scientists, and drug development professionals with a comprehensive framework for sourcing this reagent. It covers commercial availability, essential quality control procedures, and safe handling protocols, moving beyond a simple list of suppliers to empower scientists with the technical knowledge to confidently procure and validate this important chemical entity.

## Physicochemical Properties and Identification

A precise understanding of the fundamental properties of **5-Bromo-2,4-dimethylbenzoic acid** is the first step in its effective use. These identifiers are crucial for confirming the material

received from a supplier matches the required specifications.

The molecular structure of **5-Bromo-2,4-dimethylbenzoic acid** is presented below.

Caption: Chemical Structure of **5-Bromo-2,4-dimethylbenzoic acid**.

Table 1: Key Physicochemical Identifiers

Property	Value	Source
IUPAC Name	<b>5-bromo-2,4-dimethylbenzoic acid</b>	<b>PubChem[1]</b>
CAS Number	842136-27-0, 55676-21-6	Advanced ChemBlocks[2]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> BrO <sub>2</sub>	PubChem[1]
Molecular Weight	229.07 g/mol	PubChem[1]
Appearance	White crystalline powder	ChemShuttle
Melting Point	185-188 °C	ChemShuttle
SMILES	<chem>CC1=CC(=C(C=C1C(=O)O)Br)C</chem>	PubChem[1]

| InChIKey | GQDYGQDSEFKPQO-UHFFFAOYSA-N | PubChem[1] |

## Commercial Sourcing

**5-Bromo-2,4-dimethylbenzoic acid** is available from several chemical suppliers specializing in research and development compounds. When selecting a supplier, researchers should consider not only the price but also the reported purity, availability of analytical data (e.g., Certificate of Analysis), and typical lead times. The following table summarizes a selection of commercial suppliers.

Table 2: Commercial Suppliers of **5-Bromo-2,4-dimethylbenzoic acid**

Supplier	Catalog Number	Reported Purity	Quantity
Apollo Scientific	OR50986	Not specified	250mg
SynQuest Laboratories	2721-9-0B	99%	Custom
Advanced ChemBlocks	O34019	97%	Custom
ChemScene	CS-0533088	≥95% (for related isomer)	Custom

| AOBChem | Not specified | Not specified | 250mg, 500mg, 1g, 5g (for methyl ester) |

Note: The availability and specifications listed are subject to change. It is essential to verify this information directly with the supplier before ordering. ChemScene lists the 2,3-dimethyl isomer and AOBChem lists the methyl ester, which may be useful for alternative synthetic routes.<sup>[3]</sup><sup>[4]</sup>

## Quality Control and Analytical Verification

Independent verification of a supplied chemical's identity and purity is a cornerstone of scientific integrity. While suppliers provide a Certificate of Analysis (CoA), variations between batches can occur. Establishing an in-house analytical method ensures consistency across experiments over time.

### The Rationale for Orthogonal Methods

For a crucial building block like **5-Bromo-2,4-dimethylbenzoic acid**, relying on a single analytical technique is insufficient. We recommend an orthogonal approach, using at least two distinct analytical methods. A common and robust combination is Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) for purity assessment and Liquid Chromatography with Mass Spectrometry (LC-MS) for identity confirmation.

## Primary Method: Purity Determination by RP-HPLC with UV Detection

RP-HPLC is a widely accessible and reliable technique for separating the main compound from potential impurities, such as isomers or residual starting materials from the synthesis.[5] The aromatic nature of the compound allows for sensitive detection using a UV detector.

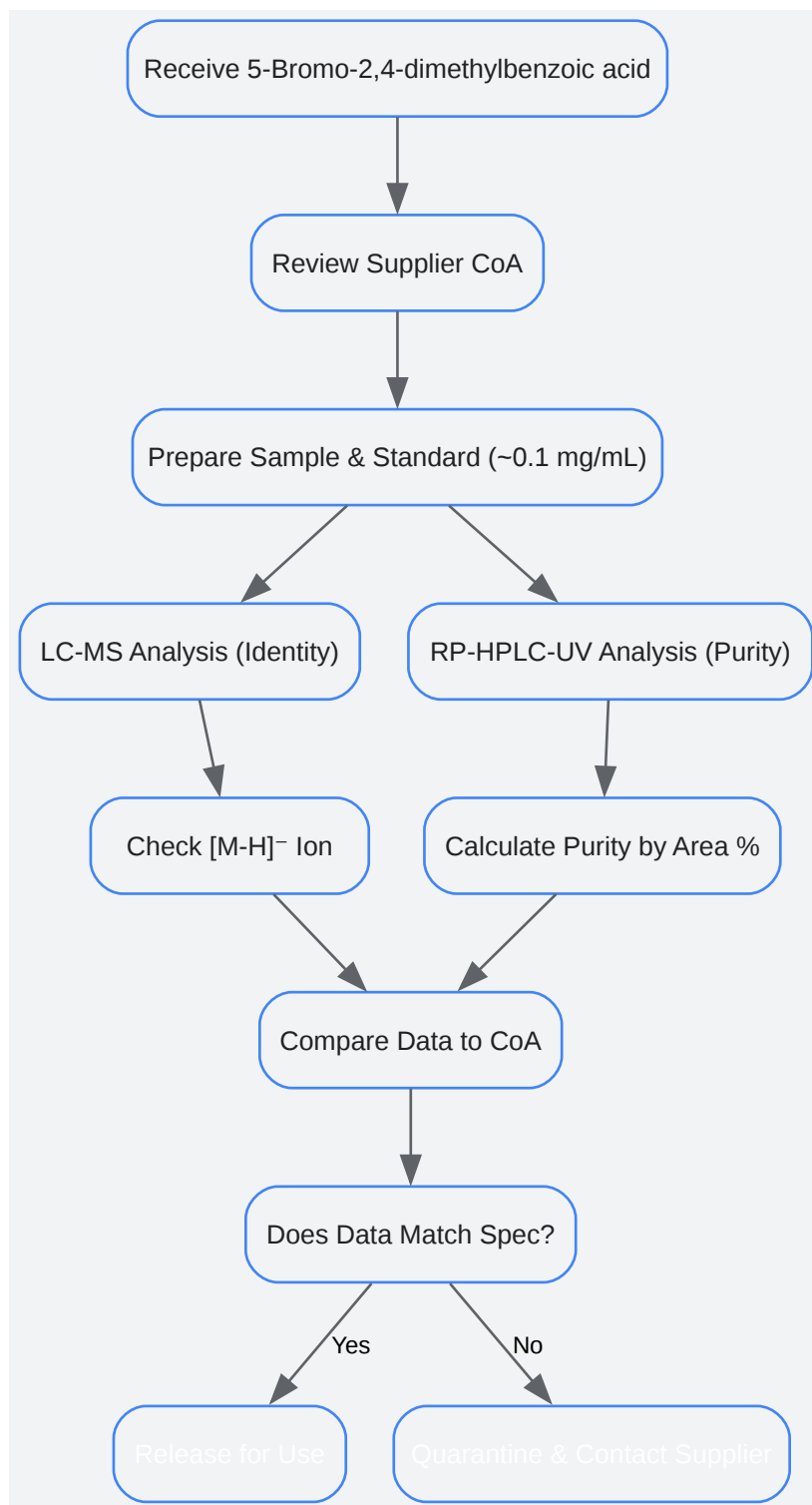
#### Step-by-Step Experimental Protocol:

- Instrumentation:
  - HPLC system with a binary or quaternary pump, autosampler, column oven, and UV-Vis detector.
- Materials:
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
  - Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water.
  - Mobile Phase B: 0.1% Trifluoroacetic Acid (TFA) in Acetonitrile (ACN).
  - Sample Diluent: 50:50 Acetonitrile/Water.
- Standard Preparation:
  - Accurately weigh approximately 10 mg of the **5-Bromo-2,4-dimethylbenzoic acid** reference standard (if available) or the supplier's material into a 10 mL volumetric flask.
  - Dissolve and dilute to the mark with the sample diluent to achieve a concentration of ~1 mg/mL.
  - Further dilute this stock solution to create a working standard of ~0.1 mg/mL.
- Sample Preparation:
  - Prepare the sample of **5-Bromo-2,4-dimethylbenzoic acid** to be tested in the same manner as the standard, aiming for a final concentration of ~0.1 mg/mL.
- Chromatographic Conditions:

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Injection Volume: 10 µL.
- Detection Wavelength: 230 nm (or determined by UV scan).
- Gradient Program:
  - 0-2 min: 30% B
  - 2-15 min: 30% to 90% B
  - 15-18 min: 90% B
  - 18-18.1 min: 90% to 30% B
  - 18.1-22 min: 30% B (re-equilibration)
- Data Analysis:
  - Integrate all peaks in the chromatogram.
  - Calculate the purity by determining the area percent of the main peak relative to the total area of all peaks.
  - $\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$

## Workflow for Analytical Verification

The following diagram illustrates the logical workflow for a comprehensive quality assessment of incoming material.



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Caption: A logical workflow for the quality control of incoming starting material.

## Safety, Handling, and Storage

Proper handling and storage are essential to ensure the longevity of the reagent and the safety of laboratory personnel. Based on available safety data, **5-Bromo-2,4-dimethylbenzoic acid** should be handled with care.

- Hazards: The compound is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[1] It is harmful if swallowed.[6]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles with side-shields, chemical-resistant gloves, and a lab coat.[6] Work in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[6][7]
- Handling: Avoid formation of dust and aerosols.[7] Wash hands thoroughly after handling.[6]
- Storage: Store in a cool, dry, and well-ventilated place.[7] Keep the container tightly closed and store under an inert atmosphere if possible to prevent degradation.
- First Aid:
  - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[7]
  - In case of skin contact: Wash off with soap and plenty of water.[7]
  - If inhaled: Move the person into fresh air.[7]
  - If swallowed: Rinse mouth with water and consult a physician.[7]

## Applications in Drug Development

The utility of **5-Bromo-2,4-dimethylbenzoic acid** stems from its role as a versatile intermediate. The bromine atom provides a reactive handle for cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), allowing for the introduction of diverse molecular fragments. The carboxylic acid can be converted to amides, esters, or other functional groups.

- Antidiabetic Drugs: This compound is a known starting material for the synthesis of canagliflozin, an SGLT2 inhibitor used to treat type 2 diabetes.[8]

- **Kinase Inhibitors:** Its structure serves as a scaffold for developing Janus kinase (JAK3) inhibitors, which are therapeutic targets for autoimmune diseases like rheumatoid arthritis.
- **Antimicrobial Agents:** The bromo-dimethylbenzoic acid core is used to create novel antibacterial agents, including those with activity against methicillin-resistant *Staphylococcus aureus* (MRSA).
- **Fluorescent Dyes:** The carboxylic acid group provides a convenient point for attaching fluorophores, enabling its use in the preparation of dyes for biological imaging and detection assays.

## Conclusion

**5-Bromo-2,4-dimethylbenzoic acid** is a high-value building block for modern drug discovery and chemical research. Successful and reproducible science requires starting with well-characterized, high-purity materials. This guide provides the necessary technical framework for researchers to confidently source this reagent from commercial suppliers and, critically, to perform the essential in-house quality control to validate its identity and purity. By implementing a robust analytical workflow and adhering to safe handling practices, research teams can mitigate risks associated with reagent quality and accelerate their path toward discovery.

## References

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